

Proper Disposal of ETP-45658: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ETP-45658

Cat. No.: B15621646

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **ETP-45658**, a potent PI3K inhibitor used in cancer research. Adherence to these procedures is essential to minimize risks to personnel and the environment.

ETP-45658, with CAS Number 1198357-79-7, is a bioactive small molecule that requires careful handling throughout its lifecycle, including disposal. While specific institutional and local regulations must always be followed, the following guidelines provide a framework for the proper management of **ETP-45658** waste.

Key Chemical and Safety Data

A summary of essential quantitative data for **ETP-45658** is provided below to inform safe handling and disposal practices.

Property	Value	Source
Molecular Formula	C16H17N5O2	MedchemExpress, Tocris Bioscience
Molecular Weight	311.34 g/mol	MedchemExpress, Tocris Bioscience
CAS Number	1198357-79-7	MedchemExpress, Tocris Bioscience
Purity	≥98% (HPLC)	Tocris Bioscience
Solubility	DMSO: ≥ 250 mg/mL	MedchemExpress
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	MedchemExpress

Step-by-Step Disposal Protocol for ETP-45658

The disposal of **ETP-45658** and its associated waste must be managed through your institution's hazardous waste program.^[1] Never dispose of this chemical down the drain or in regular trash.^{[1][2]}

1. Waste Identification and Categorization:

- **Solid Waste:** Unused or expired **ETP-45658** powder, contaminated personal protective equipment (PPE) such as gloves and lab coats, and any lab materials (e.g., weigh boats, pipette tips) that have come into direct contact with the solid compound. This waste stream should be categorized as hazardous chemical waste.
- **Liquid Waste:** Solutions containing **ETP-45658**, including stock solutions, experimental dilutions, and rinsate from cleaning contaminated glassware. This is also considered hazardous chemical waste. Due to its limited solubility in aqueous solutions, organic solvents like DMSO are often used, which are flammable and require specific handling.

- Sharps Waste: Needles, syringes, or any other sharp objects contaminated with **ETP-45658** should be disposed of in a designated sharps container.

2. Waste Segregation and Container Selection:

- Segregate Incompatible Wastes: Do not mix **ETP-45658** waste with other incompatible chemical wastes.^[3] For instance, halogenated and non-halogenated solvent wastes should often be collected separately.^[3]
- Choose Appropriate Containers:
 - Use chemically compatible, leak-proof containers for all **ETP-45658** waste.^[4] Plastic containers are often preferred over glass to minimize the risk of breakage.^[1]
 - Ensure containers are in good condition and have secure, tightly fitting lids.^[4]
 - Containers should be of an appropriate size for the amount of waste being generated to avoid overfilling.

3. Proper Labeling of Waste Containers:

- Label Immediately: Affix a hazardous waste tag to the container as soon as the first drop of waste is added.
- Complete and Accurate Information: The label must include:
 - The words "Hazardous Waste".^[1]
 - The full chemical name: "**ETP-45658**". Avoid abbreviations or chemical formulas.^[1]
 - The concentration and quantity of the waste. For mixtures, list all components and their approximate percentages.^[1]
 - The date of waste generation (the date the container was started).^[1]
 - The name and contact information of the principal investigator or responsible researcher.^[1]

- The laboratory room number and building.[1]
- Check the appropriate hazard pictograms (e.g., toxicity, environmental hazard).[1]

4. Safe Storage of Chemical Waste:

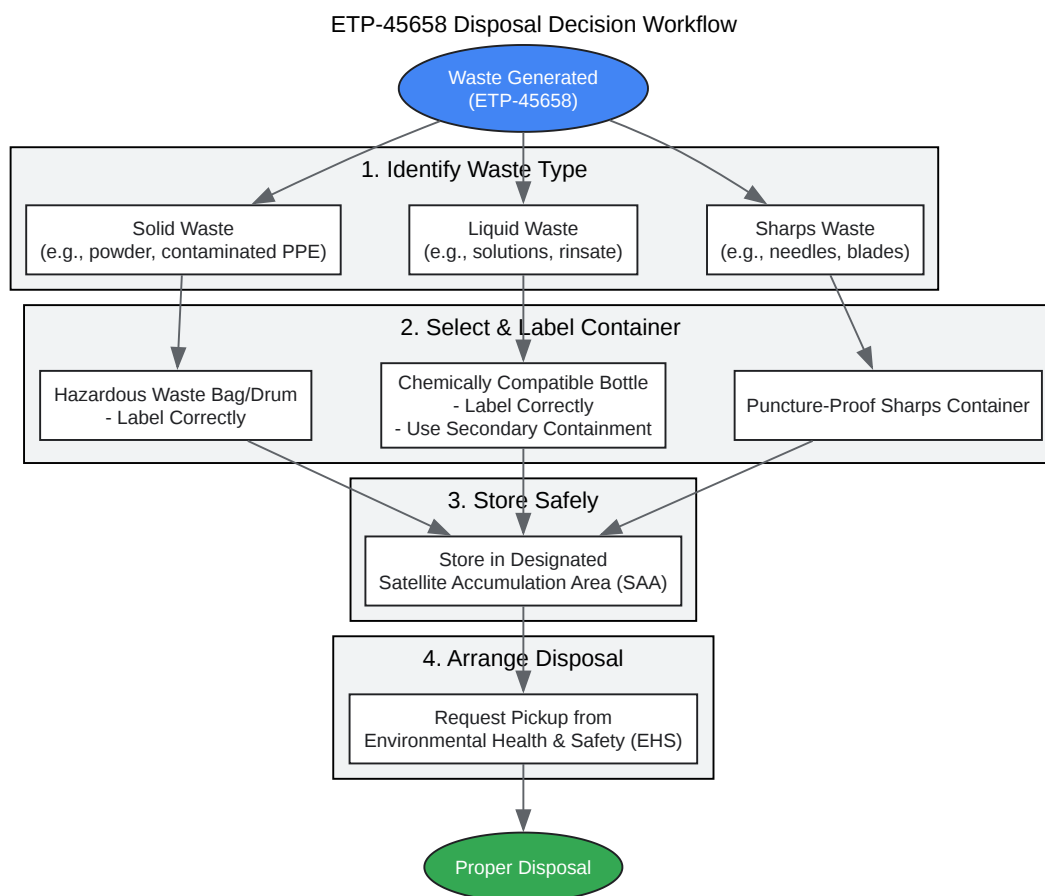
- Store in a Designated Satellite Accumulation Area (SAA): This area must be at or near the point of waste generation and under the control of the laboratory personnel.[5]
- Keep Containers Closed: Waste containers must be kept tightly sealed at all times, except when adding waste.[3][5]
- Secondary Containment: It is best practice to store liquid waste containers in a secondary containment bin to prevent the spread of material in case of a leak or spill.
- Regular Inspections: Periodically inspect the SAA to ensure containers are properly labeled, closed, and not leaking.

5. Arranging for Waste Disposal:

- Contact your Institution's Environmental Health and Safety (EHS) Office: Follow your institution's specific procedures for requesting a hazardous waste pickup.[1][2]
- Do Not Transport Waste Yourself: Laboratory personnel should not transport hazardous waste to a central collection facility. This should be done by trained EHS staff.[2]
- Empty Container Disposal: An "empty" container that held **ETP-45658** may still be considered hazardous. For containers that held acutely toxic substances, triple rinsing with a suitable solvent is often required. The rinsate must be collected and disposed of as hazardous waste.[2][3] Consult your EHS office for specific guidance on decontaminating and disposing of empty containers.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **ETP-45658** waste.



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Caption: **ETP-45658** Disposal Workflow.

By adhering to these procedures, you contribute to a safer laboratory environment and ensure compliance with hazardous waste regulations. Always consult your institution's specific safety

and disposal guidelines as the primary source of information.

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